

Flutax 1: An In-depth Technical Guide for Visualizing the Microtubule Cytoskeleton

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Flutax 1*

Cat. No.: *B15556333*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Flutax 1 is a fluorescent derivative of paclitaxel (Taxol), a potent anticancer agent that stabilizes microtubules.^{[1][2]} This guide provides a comprehensive overview of **Flutax 1**, a powerful tool for the direct visualization of the microtubule cytoskeleton in living cells.^{[1][3]} By being conjugated to the green-fluorescent dye fluorescein, **Flutax 1** allows for real-time imaging of microtubule dynamics and organization.^{[1][3]} Like its parent compound, **Flutax 1** binds to the β -tubulin subunit of microtubules, promoting their assembly and stability.^{[2][4]} This unique characteristic makes it an invaluable tool for studying a wide range of cellular processes, including cell division, migration, and intracellular transport, as well as for investigating the effects of microtubule-targeting agents.^{[1][5]}

Core Properties and Mechanism of Action

Flutax 1 is a chemical conjugate of paclitaxel and fluorescein, connected by an L-alanine spacer.^{[1][3]} This structural modification allows it to retain the microtubule-stabilizing properties of paclitaxel while enabling direct visualization via fluorescence microscopy.^[1] The primary mechanism of action involves its high-affinity binding to the taxoid-binding site on the β -tubulin

subunit within the microtubule polymer.[3][4] This interaction promotes the assembly of tubulin dimers into microtubules and stabilizes existing ones by inhibiting their depolymerization.[1][4] The binding of **Flutax 1** effectively shifts the equilibrium toward microtubule polymerization.[1]

The key advantages of **Flutax 1** include its ability to directly label microtubules without the need for antibodies, offering high specificity.[1] However, researchers should be mindful of its limitations. As a taxol derivative, **Flutax 1** can be cytotoxic, especially at higher concentrations and with prolonged exposure.[1][6] The fluorescein component is also susceptible to photobleaching, which can limit the duration of imaging experiments.[1][7]

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **Flutax 1**, providing a basis for experimental design and data interpretation.

Table 1: Physicochemical and Spectroscopic Properties

Property	Value	Reference(s)
Chemical Formula	C71H66N2O21	[3]
Molecular Weight	1283.3 g/mol	[2][3]
CAS Number	191930-58-2	[3]
Appearance	Green solid	[3]
Solubility	Soluble in DMSO and ethanol	[2][3][6]
Excitation Maximum (λ_{ex})	~495 nm	[2][3][6][7]
Emission Maximum (λ_{em})	~520 nm	[2][3][6][7]
Purity	≥95% (HPLC)	[3][7]

Table 2: Biological and Binding Characteristics

Parameter	Value	Organism/System	Reference(s)
Binding Affinity (K _a)	~10 ⁷ M ⁻¹	Bovine Brain Tubulin	[2][7]
Binding Stoichiometry	1 molecule of Flutax 1 per αβ-tubulin dimer	In vitro assembled microtubules	[8][9]
Relative Affinity vs. Taxol	8-fold lower	In vitro competition assay	[8][9][10]
Recommended Concentration	0.1 - 2 μM	Live Cells	[1][6]
Recommended Incubation Time	30 - 60 minutes	Live Cells	[6]

Experimental Protocols

This section provides detailed methodologies for the application of **Flutax 1** in visualizing microtubules in both live and permeabilized cells.

Protocol 1: Live-Cell Staining of Microtubules

This protocol outlines the general procedure for visualizing microtubules in living cultured cells.

Materials:

- Cultured cells grown on glass-bottom dishes or coverslips
- **Flutax 1** stock solution (e.g., 1 mM in anhydrous DMSO)[1][6]
- Complete cell culture medium[4]
- Live-cell imaging medium (e.g., Hank's Balanced Salt Solution (HBSS), phenol red-free medium)[2][6]
- Fluorescence microscope with appropriate filters for green fluorescence (e.g., FITC filter set) [6]

Methodology:

- Cell Preparation: Plate cells on a suitable imaging dish and allow them to adhere and grow to the desired confluency.[6]
- Working Solution Preparation: On the day of the experiment, dilute the **Flutax 1** stock solution in pre-warmed (37°C) complete cell culture medium or imaging medium to the desired final concentration (typically 0.1 - 2 μ M).[1][2][6]
- Staining: Remove the existing culture medium from the cells. Add the **Flutax 1**-containing medium to the cells.[6]
- Incubation: Incubate the cells at 37°C in a humidified incubator with 5% CO₂ for 30-60 minutes. The optimal incubation time may vary depending on the cell type.[2][6]
- Washing: After incubation, gently wash the cells two to three times with pre-warmed imaging medium to remove unbound **Flutax 1**. [4][6]
- Imaging: Immediately image the cells using a fluorescence microscope.[6] To minimize phototoxicity and photobleaching, use the lowest possible light intensity and exposure time that allows for adequate signal detection.[6][7]

Note: **Flutax 1** staining is not well-retained after cell fixation. It is specifically designed for live-cell imaging applications.[6][7]

Protocol 2: Staining of Permeabilized Cells

This protocol is suitable for visualizing microtubules in cells where the plasma membrane has been permeabilized, which can be useful for certain experimental setups.

Materials:

- Cultured cells grown on coverslips
- Permeabilization buffer (e.g., PEMP buffer: 100 mM PIPES, 1 mM EGTA, 1 mM MgCl₂, 0.1% Triton X-100, pH 6.9)[1]
- **Flutax 1** working solution (e.g., 1 μ M in PEMP buffer)[1]
- Fluorescence microscope

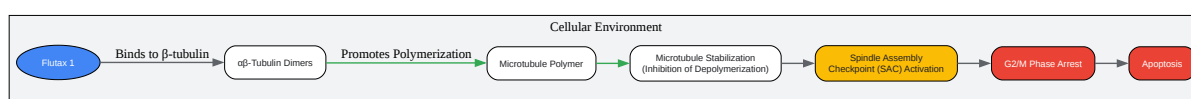
Methodology:

- Cell Preparation: Grow cells on coverslips to the desired confluency.
- Permeabilization: Gently permeabilize the cells by incubating them with the permeabilization buffer for a short period.[1]
- Staining: Incubate the permeabilized cells with the **Flutax 1** working solution for 2-5 minutes at room temperature in a humidified chamber.[1]
- Washing: Gently wash the cells with PEMP buffer to remove unbound **Flutax 1**.
- Mounting and Imaging: Mount the coverslips and observe the microtubule cytoskeleton under a fluorescence microscope.[1]

Visualizations

Signaling Pathway and Mechanism of Action

The following diagram illustrates the molecular mechanism of **Flutax 1**, leading to microtubule stabilization and subsequent effects on the cell cycle.

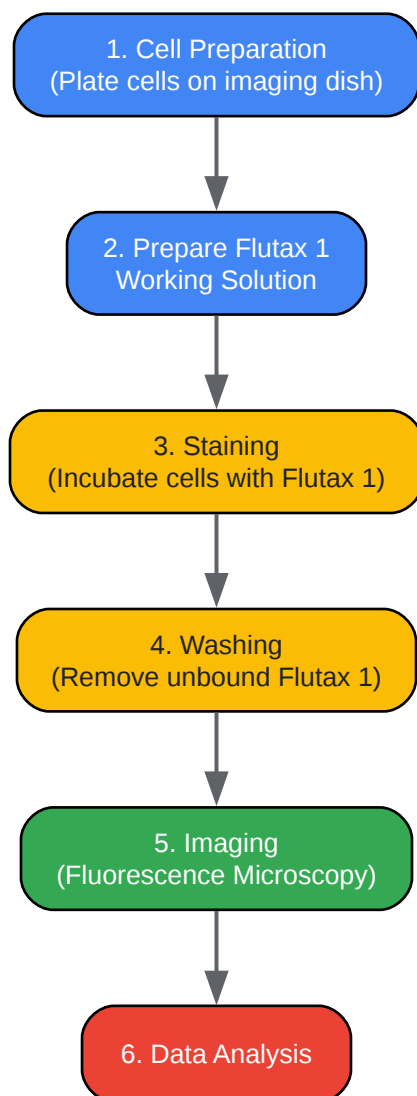


[Click to download full resolution via product page](#)

Caption: **Flutax 1** binds to β -tubulin, promoting microtubule polymerization and stabilization, which in turn activates the spindle assembly checkpoint, leading to cell cycle arrest and apoptosis.[3][4]

Experimental Workflow for Live-Cell Imaging

This diagram outlines the key steps involved in a typical live-cell imaging experiment using **Flutax 1**.

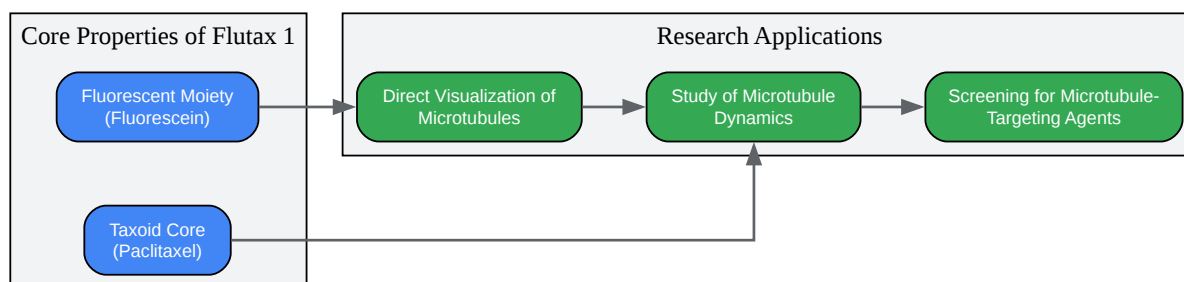


[Click to download full resolution via product page](#)

Caption: A streamlined workflow for visualizing microtubules in living cells using **Flutax 1**, from cell preparation to final data analysis.^[1]

Logical Relationship of Flutax 1 Properties and Applications

This diagram illustrates how the inherent properties of **Flutax 1** directly enable its various research applications.



[Click to download full resolution via product page](#)

Caption: The dual nature of **Flutax 1**, combining fluorescence and microtubule stabilization, underpins its utility in diverse research applications.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 3. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 4. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 5. Fluorescent taxoid probes for microtubule research - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 7. [rndsystems.com](https://www.rndsystems.com) [rndsystems.com]
- 8. Fluorescent taxoids as probes of the microtubule cytoskeleton - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 10. cib.csic.es [cib.csic.es]

- To cite this document: BenchChem. [Flutax 1: An In-depth Technical Guide for Visualizing the Microtubule Cytoskeleton]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556333/docs#flutax-1-an-in-depth-technical-guide-for-visualizing-the-microtubule-cytoskeleton\]](https://www.benchchem.com/product/b15556333/docs#flutax-1-an-in-depth-technical-guide-for-visualizing-the-microtubule-cytoskeleton)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)